

Application Note: High-Quality RNA Extraction from Plant Tissues Using Lithium Dodecyl Sulfate

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Compound of Interest

Compound Name: *lithium;dodecyl sulfate*

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Introduction

The extraction of high-quality RNA from plant tissues is a critical first step for a wide range of molecular biology applications, including reverse transcription quantitative PCR (RT-qPCR), next-generation sequencing (NGS), and microarray analysis. However, many plant species are rich in polysaccharides, polyphenols, and other secondary metabolites that can co-precipitate with RNA, inhibiting downstream enzymatic reactions and compromising data quality.^{[1][2][3][4]} Lithium dodecyl sulfate (LDS), an anionic detergent, offers an effective solution for overcoming these challenges. This application note details a robust protocol for RNA extraction from plant tissues using an LDS-based method, which provides high yield and purity of intact RNA.

Principle

This protocol utilizes the strong denaturing properties of lithium dodecyl sulfate to disrupt cell membranes and inactivate cellular ribonucleases (RNases).^{[5][6]} LDS, a close relative of sodium dodecyl sulfate (SDS), is particularly advantageous due to its higher solubility at lower temperatures, which helps to maintain a stringent environment for RNase inhibition throughout the extraction process.^[7] The protocol combines the lytic action of LDS with the selective

precipitation of RNA using lithium chloride (LiCl), which effectively separates RNA from DNA, proteins, and polysaccharides.[\[2\]](#)[\[5\]](#)

Advantages of the LDS-Based Method

- **Effective for Recalcitrant Tissues:** This method is particularly effective for plant tissues that are rich in polysaccharides and polyphenols, which are common contaminants in other RNA extraction protocols.[\[2\]](#)[\[8\]](#)
- **High RNA Yield and Purity:** The combination of LDS and LiCl precipitation results in high yields of pure RNA, as evidenced by optimal A260/A280 and A260/A230 ratios.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- **Inhibition of RNase Activity:** LDS is a potent inhibitor of RNases, which are ubiquitous in plant tissues and can rapidly degrade RNA.[\[5\]](#)[\[6\]](#)[\[10\]](#)
- **Cost-Effective:** The reagents used in this protocol are relatively inexpensive compared to commercial RNA extraction kits.

Experimental Protocol

This protocol is adapted from established SDS-based methods for plant RNA extraction.[\[1\]](#)[\[2\]](#)

Materials

- Plant tissue (fresh, frozen, or stored in RNAlater)
- Liquid nitrogen
- Mortar and pestle, pre-chilled
- Microcentrifuge tubes (RNase-free)
- Microcentrifuge
- Water bath or heat block
- Spectrophotometer (e.g., NanoDrop)

- Agarose gel electrophoresis system
- RNA Extraction Buffer:
 - 100 mM Tris-HCl (pH 8.0)
 - 25 mM EDTA
 - 2.5 M NaCl
 - 2.5% (w/v) Polyvinylpyrrolidone (PVP) K-30
 - Add fresh before use: 2% (v/v) β -mercaptoethanol
- 10% (w/v) Lithium Dodecyl Sulfate (LDS) solution
- Chloroform:Isoamyl Alcohol (24:1)
- 8 M Lithium Chloride (LiCl)
- 3 M Sodium Acetate (pH 5.2)
- 100% Ethanol, pre-chilled
- 70% Ethanol (in RNase-free water), pre-chilled
- RNase-free water

Procedure

- Tissue Homogenization:
 - Weigh approximately 100 mg of plant tissue and immediately freeze in liquid nitrogen.
 - Grind the tissue to a fine powder using a pre-chilled mortar and pestle.
 - Transfer the powdered tissue to a 2 mL microcentrifuge tube.
- Cell Lysis:

- Add 750 μL of pre-warmed (65°C) RNA Extraction Buffer to the tube.
- Add 75 μL of 10% LDS solution.
- Vortex vigorously for 1 minute to ensure complete homogenization.
- Incubate at 65°C for 10 minutes, with occasional vortexing.
- Phase Separation:
 - Add an equal volume (approximately 825 μL) of chloroform:isoamyl alcohol (24:1).
 - Vortex for 30 seconds and then centrifuge at $12,000 \times g$ for 15 minutes at 4°C .
 - Carefully transfer the upper aqueous phase to a new microcentrifuge tube.
- RNA Precipitation:
 - Add 1/4 volume of 8 M LiCl to the aqueous phase.
 - Mix gently by inversion and incubate at -20°C for at least 2 hours (or overnight).
 - Centrifuge at $15,000 \times g$ for 20 minutes at 4°C to pellet the RNA.
 - Carefully discard the supernatant.
- RNA Wash and Solubilization:
 - Wash the RNA pellet with 500 μL of pre-chilled 70% ethanol.
 - Centrifuge at $10,000 \times g$ for 5 minutes at 4°C .
 - Carefully decant the ethanol and air-dry the pellet for 5-10 minutes. Do not over-dry the pellet.
 - Resuspend the RNA pellet in 30-50 μL of RNase-free water.
- Optional: Second Precipitation (for enhanced purity):

- To the resuspended RNA, add 1/10 volume of 3 M Sodium Acetate (pH 5.2) and 2.5 volumes of pre-chilled 100% ethanol.
- Incubate at -80°C for 30 minutes.
- Centrifuge at 15,000 x g for 15 minutes at 4°C.
- Wash the pellet with 70% ethanol as described in step 5.
- Resuspend the final RNA pellet in 20-30 µL of RNase-free water.

RNA Quality Assessment

- **Quantification and Purity:** Measure the absorbance at 260 nm and 280 nm using a spectrophotometer. The A260/A280 ratio should be between 1.8 and 2.1 for pure RNA. The A260/A230 ratio should be greater than 2.0, indicating minimal contamination from polysaccharides and phenols.
- **Integrity:** Assess RNA integrity by running an aliquot on a 1% denaturing agarose gel. Two distinct ribosomal RNA (rRNA) bands (28S and 18S for eukaryotes) should be visible, with the 28S band being approximately twice as intense as the 18S band. Alternatively, use a bioanalyzer for a more precise RNA Integrity Number (RIN).

Data Presentation

The following tables summarize quantitative data from studies utilizing SDS-based RNA extraction methods in various plant species.

Table 1: Comparison of RNA Yield and Purity from Different Extraction Methods in Musa spp.

Extraction Method	RNA Yield (µg/100 mg FW)	A260/A280 Ratio	A260/A230 Ratio	RNA Integrity Number (RIN)
Modified SDS-LiCl	2.92 - 6.30	1.83 - 2.25	> 2.0	7.8 - 9.9
Trizol	Lower Yield	Suboptimal	Suboptimal	Lower RIN
Commercial Kits	Lower Yield	Variable	Variable	Variable

Data adapted from studies on Musa spp., demonstrating the superiority of the modified SDS-LiCl method in yielding high-quality RNA.[\[1\]](#)[\[9\]](#)

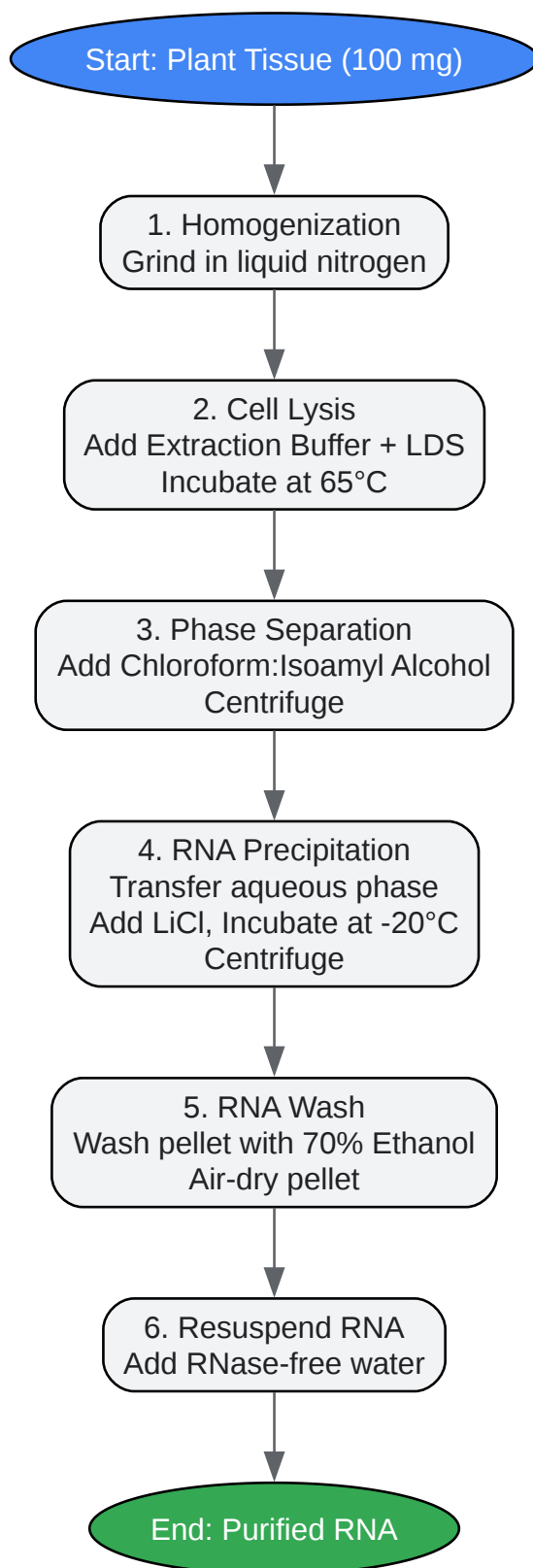
Table 2: RNA Yield and Purity from Wheat Seeds Using a Modified SDS-LiCl Method

Plant Tissue	RNA Yield (μg/100 mg FW)	A260/A280 Ratio	A260/A230 Ratio	RNA Integrity Number (RIN)
Wheat Seeds	19.41 - 37.24	~1.8	~2.0	7 - 9

This table highlights the effectiveness of the SDS-LiCl method for challenging tissues like seeds, which are rich in starch.[\[2\]](#)

Visualizations

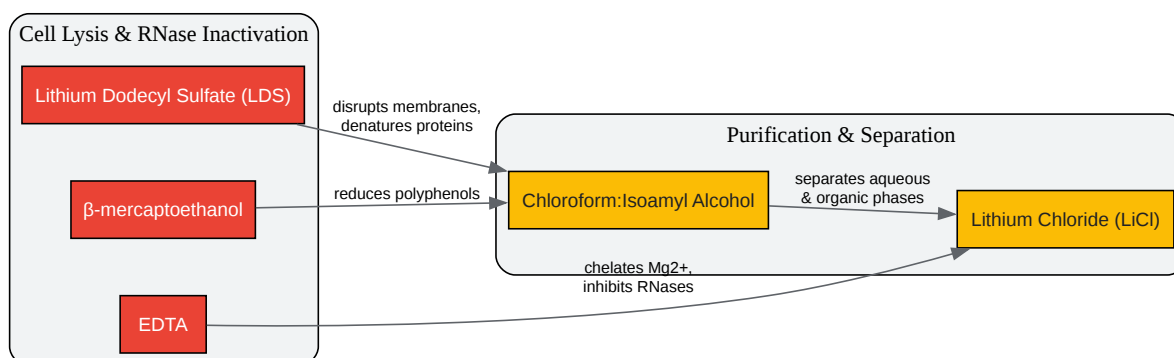
Experimental Workflow for LDS-Based RNA Extraction



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Caption: Workflow of the LDS-based RNA extraction protocol from plant tissues.

Logical Relationship of Key Reagents in RNA Extraction



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Caption: Functional roles of key reagents in the LDS-based RNA extraction method.

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